

Application Notes and Protocols for Preparing BRD-9526 Stock Solution with DMSO

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Compound of Interest

Compound Name: BRD-9526

Cat. No.: B13439975

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BRD-9526 is a potent and selective inhibitor of the Sonic Hedgehog (Shh) signaling pathway. [1] This pathway is crucial during embryonic development and its aberrant activation in adults is implicated in the formation of various cancers.[1] Accurate and consistent preparation of **BRD-9526** stock solutions is paramount for reliable experimental results in the study of the Shh pathway and for high-throughput screening in drug discovery. Dimethyl sulfoxide (DMSO) is the recommended solvent for dissolving **BRD-9526** for in vitro applications.[1]

These application notes provide a detailed protocol for the preparation, storage, and handling of **BRD-9526** stock solutions.

Quantitative Data Summary

A summary of the key quantitative data for **BRD-9526** is presented in the table below for easy reference.

| Property | Value | Source |
|------------------|-----------------|---------------------|
| Chemical Formula | C26H31Cl2N3O6S | [1] |
| Molecular Weight | 584.51 g/mol | [1] |
| CAS Number | 1446352-30-2 | [1] |
| Appearance | Solid powder | [1] |
| Purity | >98% | [1] |
| Solubility | Soluble in DMSO | [1] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM BRD-9526 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BRD-9526** in DMSO, a commonly used concentration for in vitro studies.

Materials:

- **BRD-9526** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **BRD-9526** powder to room temperature to prevent condensation of moisture.

- Weighing **BRD-9526**: Carefully weigh out 5.85 mg of **BRD-9526** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
 - Calculation: To prepare a 10 mM solution (which is 0.010 moles/liter), the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 584.51 \text{ g/mol} \times 0.001 \text{ L} = 5.8451 \text{ mg}$
- Adding DMSO: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the **BRD-9526** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A brief sonication in a water bath can be used to aid dissolution if necessary.
- Aliquotting and Storage:
 - For short-term storage (days to weeks), the stock solution can be stored at 4°C.[\[1\]](#)
 - For long-term storage (months to years), it is recommended to aliquot the stock solution into smaller, single-use volumes in tightly sealed tubes and store at -20°C or -80°C to minimize freeze-thaw cycles.[\[1\]](#) Protect from light.

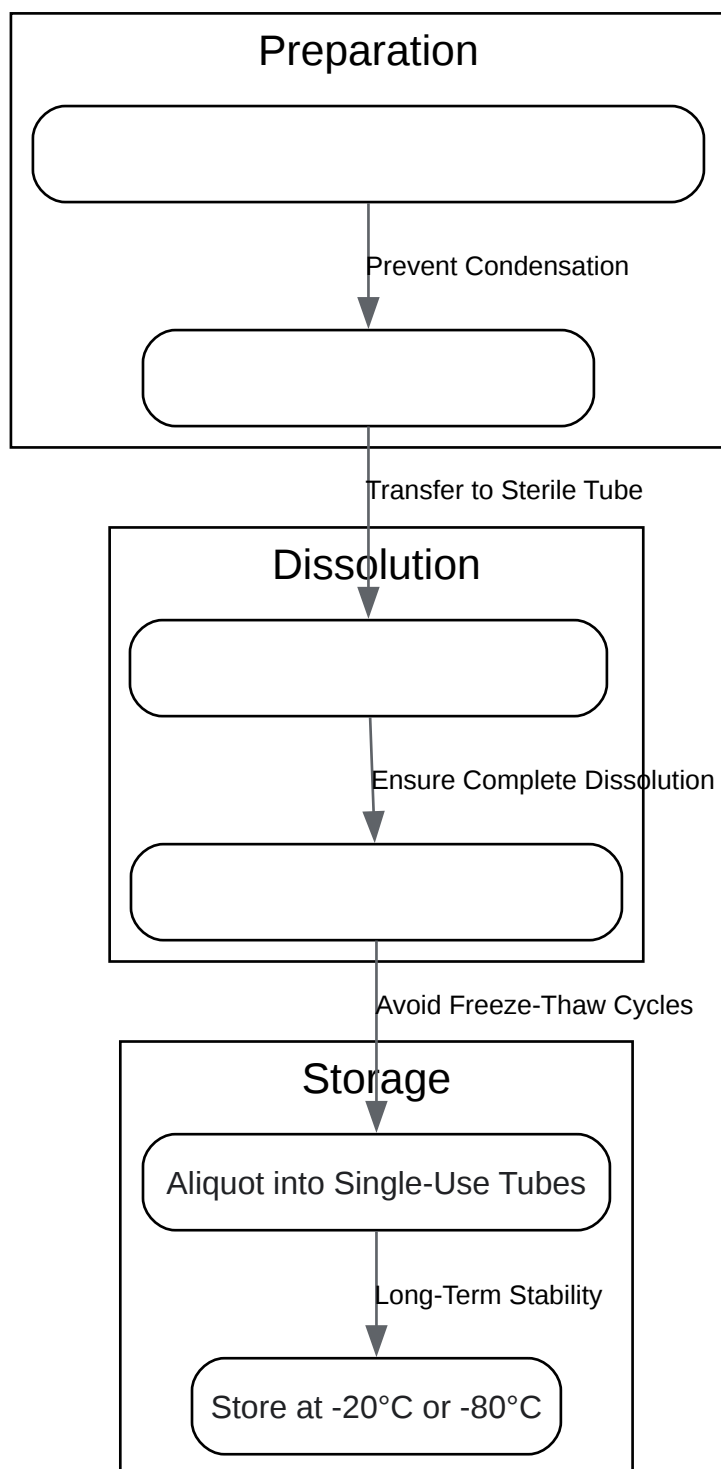
Safety Precautions:

- **BRD-9526** is for research use only.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound and DMSO.
- Work in a well-ventilated area or a chemical fume hood.

Visualizations

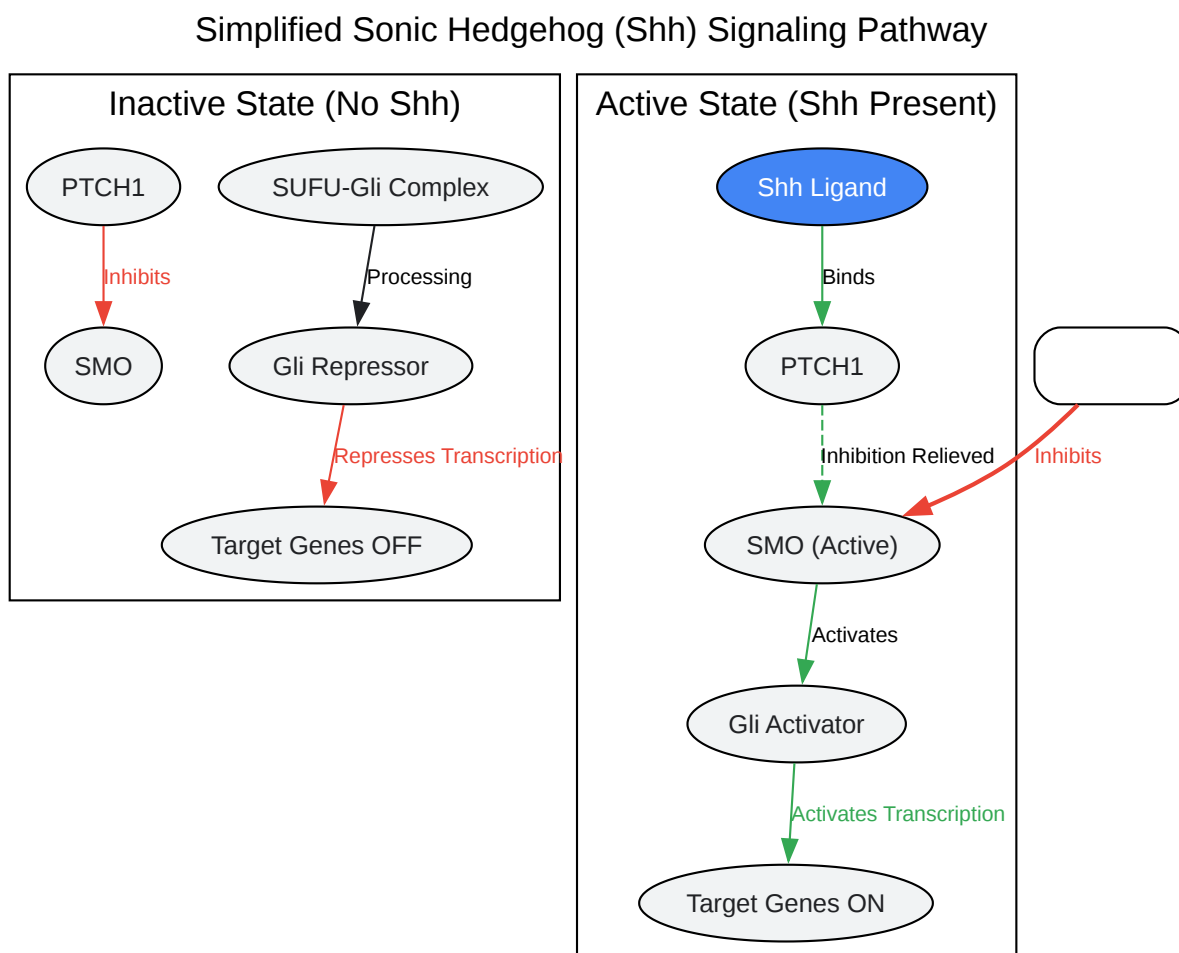
Experimental Workflow for Stock Solution Preparation

Workflow for BRD-9526 Stock Solution Preparation

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Caption: A flowchart illustrating the key steps for preparing a **BRD-9526** stock solution.

Sonic Hedgehog (Shh) Signaling Pathway



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Caption: A diagram showing the activation and inhibition of the Sonic Hedgehog pathway.

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References

- 1. researchgate.net [researchgate.net]
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